

# Physicochemical Properties of 2-Chloro-4-methylbenzothiazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4-methylbenzothiazole

Cat. No.: B148543

[Get Quote](#)

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClNS
Molecular Weight	183.66 g/mol <a href="#">[1]</a>
Appearance	Solid
CAS Number	3622-32-0 <a href="#">[2]</a>

## Chromatographic Conditions

A reversed-phase HPLC method with UV detection was developed and validated to ensure accuracy and precision. The chromatographic conditions are summarized in the table below. The selection of a C18 column is a common and effective choice for the separation of benzothiazole derivatives.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (70:30, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection Wavelength	254 nm
Column Temperature	30 °C
Run Time	10 minutes

## Method Validation Summary

The developed HPLC method was validated for its linearity, precision, and accuracy. The following table summarizes the key performance characteristics of the method.

Parameter	Result
Retention Time	~ 5.2 min
Linearity (R <sup>2</sup> )	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

## Experimental Protocols

### Reagents and Materials

- **2-Chloro-4-methylbenzothiazole** reference standard

- Acetonitrile (HPLC grade)
- Water (Ultrapure)
- Formic Acid (ACS grade)
- Methanol (HPLC grade)
- 0.45  $\mu$ m Syringe filters

## Standard Solution Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-Chloro-4-methylbenzothiazole** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Perform serial dilutions of the stock solution with the mobile phase to prepare a series of working standard solutions with concentrations of 1, 5, 10, 25, 50, and 100  $\mu$ g/mL.

## Sample Preparation

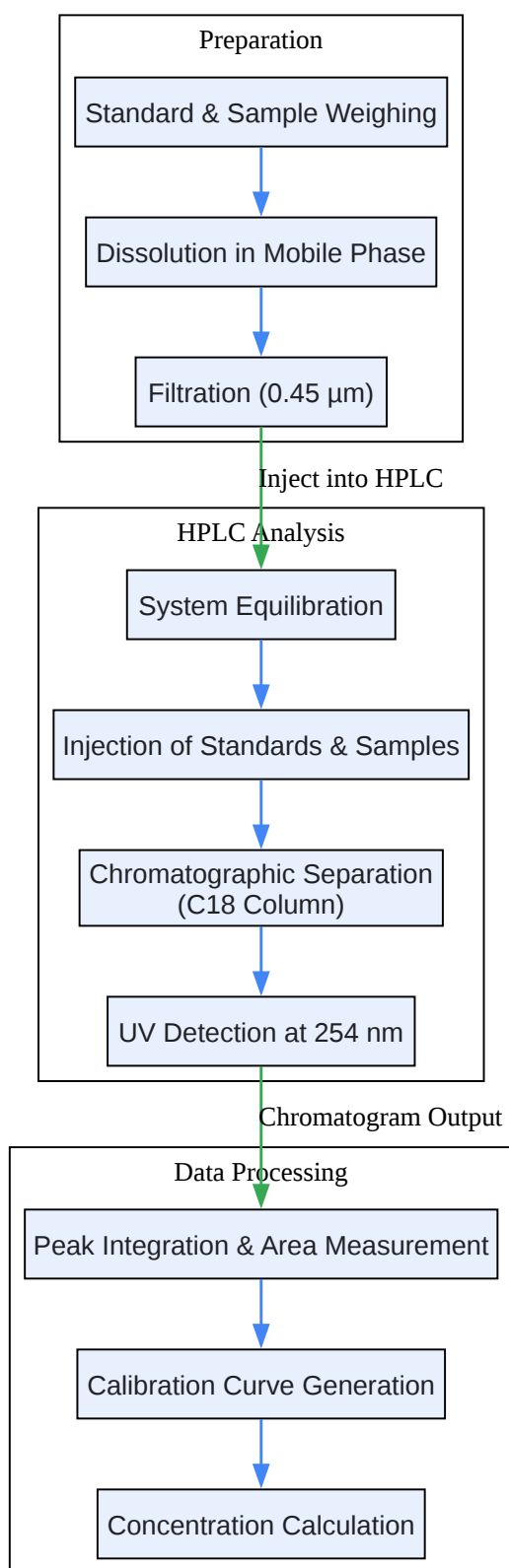
- Accurately weigh the sample containing **2-Chloro-4-methylbenzothiazole**.
- Dissolve the sample in the mobile phase to achieve a theoretical concentration within the calibration range (1-100  $\mu$ g/mL).
- Filter the sample solution using a 0.45  $\mu$ m syringe filter prior to injection to remove any particulate matter.

## HPLC Analysis Procedure

- System Equilibration: Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Calibration Curve: Inject 10  $\mu$ L of each working standard solution in duplicate. Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Sample Analysis: Inject 10  $\mu$ L of the prepared sample solution in duplicate.

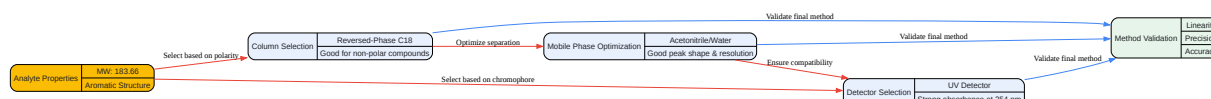
- Quantification: Determine the concentration of **2-Chloro-4-methylbenzothiazole** in the sample by interpolating its peak area on the calibration curve.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the HPLC analysis of **2-Chloro-4-methylbenzothiazole**.



[Click to download full resolution via product page](#)

Caption: Logical steps for developing the HPLC method for **2-Chloro-4-methylbenzothiazole**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-クロロ-2-メチルベンゾチアゾール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-Chloro-4-methylbenzothiazole | 3622-32-0 [chemicalbook.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Chloro-4-methylbenzothiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148543#hplc-method-for-analysis-of-2-chloro-4-methylbenzothiazole]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)